

# reduction of 6-Methylheptanoic Acid to alcohol

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## Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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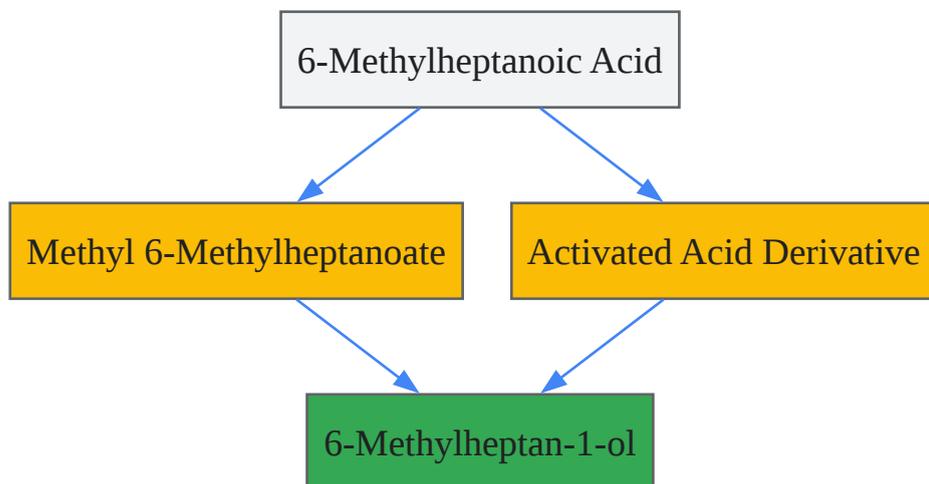
## Chemical Profile of 6-Methylheptanoic Acid

The table below summarizes the key identifiers and physical properties of 6-methylheptanoic acid, which are essential for planning and executing a synthetic procedure [1] [2].

Property	Value / Description
CAS Registry Number	929-10-2 [1]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub> [1] [2]
Average Molecular Weight	144.21 g/mol [1] [2]
Structure (SMILES)	CC(C)CCCC(=O)O [2]
IUPAC Name	6-methylheptanoic acid [2]
Boiling Point	232°C (762 Torr) [1]
Physical Form	Liquid [1]
Density	0.926 ± 0.06 g/cm <sup>3</sup> (20°C, 760 Torr) [1]

## Proposed Reduction Methodologies

Based on established organic chemistry principles, the reduction of a carboxylic acid to a primary alcohol is a standard two-step transformation. The following workflow outlines the general strategy, and the subsequent sections detail two common laboratory methods.



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The two most reliable laboratory-scale pathways are **Lithium Aluminum Hydride (LiAlH<sub>4</sub>) Reduction** and a two-step process involving **ester formation followed by reduction**.

### Pathway A: Direct Reduction with Lithium Aluminum Hydride (LiAlH<sub>4</sub>)

This method reduces the carboxylic acid directly to the primary alcohol in a single step [1].

- **Mechanism:** Nucleophilic hydride attack.
- **Reagents:**
  - Reducing Agent: **Lithium aluminum hydride (LiAlH<sub>4</sub>)**, typically 2.0-4.0 equivalents.
  - Solvent: Anhydrous diethyl ether or tetrahydrofuran (THF).
  - Quenching Reagents: Sequential addition of water, aqueous sodium sulfate, or dilute acid.
- **Procedure:**
  - Suspend LiAlH<sub>4</sub> in anhydrous ether/THF under an inert atmosphere (e.g., N<sub>2</sub> or Ar).
  - Add a solution of 6-methylheptanoic acid in the same solvent dropwise with stirring.
  - Reflux the reaction mixture for 1-4 hours.

- Carefully quench the excess reductant at 0°C by sequential addition of water, followed by aqueous NaOH (15%), and finally water again.
- Filter the resulting inorganic salts and concentrate the filtrate to obtain the crude alcohol.
- Purify by distillation or flash chromatography.
- **Key Considerations:**
  - **Strictly anhydrous conditions are critical.**
  - The quenching step is highly exothermic and must be performed with extreme care.

## Pathway B: Two-Step Esterification and Reduction

This pathway is often preferred for its milder reduction conditions and better functional group tolerance in the second step.

- **Step 1: Fischer Esterification**
  - **Objective:** Convert acid to ester.
  - **Reagents:** 6-Methylheptanoic acid, excess methanol, catalytic acid (e.g., concentrated H<sub>2</sub>SO<sub>4</sub> or p-toluenesulfonic acid).
  - **Procedure:** Reflux the mixture for 6-12 hours. Isolate the ester (e.g., methyl 6-methylheptanoate) by extraction and distillation.
- **Step 2: Reduction of the Ester**
  - **Objective:** Reduce ester to alcohol.
  - **Option 1 (NaBH<sub>4</sub>):** Effective in the presence of LiCl or in methanol/THF mixtures. Safer and easier to handle than LiAlH<sub>4</sub>.
  - **Option 2 (LiAlH<sub>4</sub>):** Also highly effective for ester reduction, but requires anhydrous conditions.

## Critical Safety and Procedural Notes

- **Personal Protective Equipment (PPE):** Wear a lab coat, safety goggles, and appropriate gloves.
- **LiAlH<sub>4</sub> Handling:** This reagent is **pyrophoric** and must be handled under an inert atmosphere. Quenching must follow established safe procedures.
- **General Safety:** Many organic solvents are flammable. Concentrated acids and bases are corrosive.
- **Reaction Monitoring:** Use Thin-Layer Chromatography (TLC) or Gas Chromatography (GC) to monitor reaction progress.
- **Purification:** The final product, 6-methylheptan-1-ol, can typically be purified using vacuum distillation. Collect the fraction at its characteristic boiling point.

## Analytical Verification

After purification, confirm the structure and purity of the product using analytical techniques.

- **Gas Chromatography (GC):** To determine purity.
- **Infrared (IR) Spectroscopy:** Look for the disappearance of the broad O-H stretch from the carboxylic acid ( $\sim 2500\text{-}3500\text{ cm}^{-1}$ ) and the sharp C=O stretch ( $\sim 1710\text{ cm}^{-1}$ ), and the appearance of a broad band for the alcohol O-H stretch ( $\sim 3200\text{-}3550\text{ cm}^{-1}$ ).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - **$^1\text{H}$  NMR:** The carboxylic acid proton ( $\sim 10\text{-}13\text{ ppm}$ ) will disappear. Look for the new methylene group adjacent to oxygen (O-CH<sub>2</sub>-,  $\sim 3.5\text{-}4.0\text{ ppm}$ , triplet).
  - **$^{13}\text{C}$  NMR:** The carbonyl carbon signal ( $\sim 180\text{ ppm}$ ) will be replaced by a signal for the O-CH<sub>2</sub>-carbon at  $\sim 60\text{-}65\text{ ppm}$ .

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## References

1. - 6 | 929-10-2 METHYLHEPTANOIC ACID [chemicalbook.com]

2. Human Metabolome Database: Showing metabocard for... [hmdb.ca]

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